

# A Guide to the Proper Disposal of 1,2-Propanediol diformate

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## Compound of Interest

Compound Name: 1,2-Propanediol diformate

CAS No.: 53818-14-7

Cat. No.: B1605110

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals. The procedures outlined herein are designed to ensure that **1,2-Propanediol diformate** is managed and disposed of in a manner that is safe, compliant, and environmentally responsible.

## Chemical Identification and Hazard Assessment

A thorough understanding of the chemical you are handling is the foundation of safe disposal. While a specific Safety Data Sheet (SDS) for **1,2-Propanediol diformate** (CAS No. 53818-14-7) is not readily available, a reliable hazard assessment can be conducted by analyzing its structure and predicting its reactivity, particularly its hydrolysis products.

**1,2-Propanediol diformate** is the diester of 1,2-propanediol and formic acid. In the presence of water (and accelerated by acids or bases), it is expected to hydrolyze, breaking down into its constituent components:

- 1,2-Propanediol (Propylene Glycol, CAS No. 57-55-6): A substance with low acute toxicity, not classified as a hazardous substance by the Globally Harmonized System (GHS) or under

the Resource Conservation and Recovery Act (RCRA).[1][2][3]

- Formic Acid (CAS No. 64-18-6): A corrosive and toxic liquid.[4] Crucially, formic acid is listed by the U.S. Environmental Protection Agency (EPA) as a U123 hazardous waste when it is a discarded commercial chemical product.[4][5][6]

The primary hazard associated with **1,2-Propanediol diformate** waste stems from its potential to hydrolyze and release corrosive formic acid. Therefore, the waste must be managed with the assumption that it carries the hazards of formic acid.

### Table 1: Key Data for 1,2-Propanediol Diformate and its Hydrolysis Products

Property	1,2-Propanediol Diformate	1,2-Propanediol	Formic Acid
CAS Number	53818-14-7	57-55-6	64-18-6
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub>	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>	CH <sub>2</sub> O <sub>2</sub>
Molecular Weight	132.11 g/mol	76.09 g/mol	46.03 g/mol
Primary Hazard	Irritant; potential to release formic acid	Mild Irritant[7]	Corrosive, Toxic[4]
RCRA Waste Code	Not listed; may exhibit D002 characteristic	Not listed[3]	U123 (listed waste)[4][5]
Potential Characteristic	D002 (Corrosivity) due to hydrolysis[8]	None	D002 (Corrosivity)

## Regulatory Framework: Is it a Hazardous Waste?

Under the EPA's Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it is specifically "listed" or if it exhibits a hazardous "characteristic" (ignitability, corrosivity, reactivity, or toxicity).[9]

- Listed Waste: **1,2-Propanediol diformate** itself is not a listed hazardous waste. However, its hydrolysis product, formic acid, is listed as U123.[5][6] Waste streams containing this compound must be managed accordingly.

- **Characteristic Waste:** Due to the release of formic acid upon hydrolysis, any aqueous waste solution of **1,2-propanediol diformate** is likely to be corrosive. An aqueous waste is defined as corrosive (D002) if it has a pH less than or equal to 2.[8]

Conclusion: All waste containing **1,2-Propanediol diformate** must be managed as hazardous waste.

## Pre-Disposal Procedures: Safe Handling and Storage

Proper handling and storage are critical to prevent spills and accidental exposures before the final disposal.

- **Engineering Controls:** Always handle **1,2-Propanediol diformate** in a properly operating chemical fume hood.[10]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE at all times, including:
  - ANSI-approved safety glasses or goggles.
  - Chemical-resistant gloves (e.g., nitrile).
  - A laboratory coat.[1][11]
- **Waste Container Storage:**
  - Store waste in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[12]
  - Use a sturdy, leak-proof container made of compatible material (e.g., High-Density Polyethylene - HDPE).
  - Keep the waste container tightly sealed except when adding waste.[13]
  - Ensure the container is clearly labeled with the words "Hazardous Waste" and the full chemical name, "**1,2-Propanediol diformate**".[14]

- Segregate this waste stream from incompatible materials, particularly strong bases, acids, and oxidizing agents.[7]

## Step-by-Step Disposal Protocol

Under no circumstances should **1,2-Propanediol diformate** or materials contaminated with it be disposed of down the drain or in the regular trash.[1][13] The following protocol provides a decision-making framework for proper disposal.

## Experimental Protocol: Disposal of 1,2-Propanediol Diformate Waste

Objective: To safely manage and dispose of **1,2-Propanediol diformate** waste in accordance with institutional and regulatory standards.

Materials:

- Designated hazardous waste container (HDPE recommended)
- Hazardous waste labels
- Appropriate PPE (goggles, lab coat, gloves)
- Sodium bicarbonate (for small-scale neutralization only)
- pH paper or meter
- Chemical fume hood

Methodology:

Part A: Collection and Segregation (All Quantities)

- Segregate Waste: Collect all materials contaminated with **1,2-Propanediol diformate**, including unused solutions, reaction mixtures, pipette tips, and contaminated gloves, in a dedicated hazardous waste container.[14] Do not mix with other waste streams.

- **Label Container:** Immediately label the container with "Hazardous Waste," "**1,2-Propanediol diformate**," and any solvents present. Note the date accumulation begins.[12]
- **Store Safely:** Place the sealed container in your lab's designated Satellite Accumulation Area, ensuring it is within secondary containment.[13]

#### Part B: Disposal Path Decision

- **For Large Quantities (> 1 Liter) or Heavily Contaminated Materials:**
  - Proceed directly to Part D: Disposal via Environmental Health & Safety. This is the most common and recommended pathway.
- **For Small Quantities (< 1 Liter) of Uncontaminated or Dilute Aqueous Solutions:**
  - A chemical neutralization (hydrolysis) step may be considered only by trained personnel as a means of rendering the waste less hazardous before collection. This is an advanced procedure and should only be performed if approved by your institution's safety office.
  - If proceeding, continue to Part C. If not, go to Part D.

#### Part C: Chemical Neutralization via Hydrolysis (Trained Personnel Only)

**Causality:** This procedure intentionally hydrolyzes the formate ester to 1,2-propanediol and sodium formate, a salt of a strong base and a weak acid. This neutralizes the corrosive hazard associated with the release of formic acid.

- **Work in a Fume Hood:** Perform all steps inside a certified chemical fume hood.
- **Cool the Solution:** If the waste is from a reaction, ensure it is at room temperature. Place the container in an ice bath if necessary to control any potential exothermic reaction.
- **Slowly Add Base:** While stirring the aqueous waste solution, slowly and carefully add a 5% solution of sodium bicarbonate. Be prepared for gas (CO<sub>2</sub>) evolution.
- **Monitor pH:** Periodically check the pH of the solution using pH paper or a calibrated meter. Continue adding the bicarbonate solution until the pH is stable between 6.0 and 8.0.

- **Collect as Waste:** Even after neutralization, the resulting solution containing 1,2-propanediol and sodium formate should be collected as hazardous waste. It contains organic material not suitable for drain disposal. Transfer it to your labeled hazardous waste container.

#### Part D: Disposal via Environmental Health & Safety (EHS)

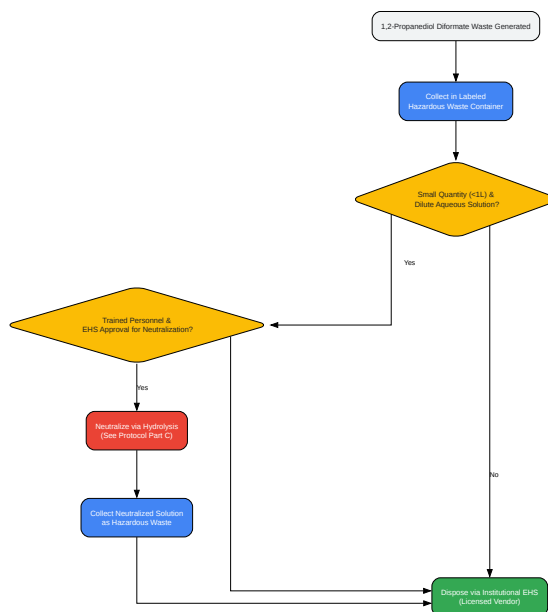
- **Request Pickup:** Once the waste container is full, or before the accumulation time limit set by your institution is reached, request a waste pickup from your institution's Environmental Health & Safety (EHS) department.[\[12\]](#)
- **Documentation:** Ensure all paperwork required by EHS is completed accurately. EHS will manage the final disposal through a licensed hazardous waste vendor.

#### Part E: Disposal of Empty Containers

- **Triple Rinse:** An empty container that held **1,2-Propanediol diformate** must be triple-rinsed with a suitable solvent (e.g., water or methanol).[\[14\]](#)
- **Collect Rinsate:** The first rinsate must be collected and disposed of as hazardous waste in your designated container.[\[13\]](#) Subsequent rinsates can typically be managed in the same way.
- **Deface Label:** Completely remove or deface the original label on the empty, rinsed container before disposing of it in the appropriate solid waste stream (e.g., glass or plastic recycling).[\[13\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **1,2-Propanediol diformate**.



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Caption: Disposal decision workflow for **1,2-Propanediol diformate** waste.

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